

molecular structure and formula of PIPES sodium salt

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pipes sodium*

Cat. No.: *B157575*

[Get Quote](#)

An In-depth Technical Guide to **PIPES Sodium** Salt: Molecular Structure, Properties, and Applications

Introduction

PIPES (piperazine-N,N'-bis(2-ethanesulfonic acid)) sodium salt is a zwitterionic biological buffer that is widely utilized in biochemistry, cell culture, and molecular biology research.[1][2] As one of the "Good's buffers" developed in the 1960s, it is valued for its pKa near physiological pH, minimal interaction with metal ions, and limited permeability through biological membranes.[1][3][4] This guide provides a comprehensive overview of the molecular structure, chemical formula, physicochemical properties, and common experimental protocols for **PIPES sodium** salt, tailored for researchers, scientists, and professionals in drug development.

Molecular Structure and Formula

PIPES sodium salt is the monosodium salt of piperazine-N,N'-bis(2-ethanesulfonic acid).[5]

The core of its structure is a piperazine ring, a six-membered heterocycle containing two nitrogen atoms at opposite positions. Each nitrogen atom is substituted with an ethanesulfonic acid group. The presence of the sulfonic acid groups and the tertiary amine groups of the piperazine ring gives PIPES its zwitterionic character.

Chemical Formula: $C_8H_{17}N_2NaO_6S_2$ [3][5]

Synonyms:

- Na-PIPES
- Piperazine-1,4-diethanesulfonate sodium salt
- 1,4-Piperazinediethanesulfonic acid sodium salt
- Piperazine-N,N'-bis(2-ethanesulfonic acid) sodium salt[6]

Physicochemical Properties

The utility of **PIPES sodium** salt as a buffer is defined by its distinct physicochemical properties. These properties are summarized in the table below.

Property	Value	Citations
Molecular Weight	324.35 g/mol	[3][5][6]
Appearance	White crystalline powder	[3]
Purity (Assay)	≥99% (titration)	[3]
pKa (25 °C)	6.8	
Useful pH Range	6.1 - 7.5	[1][3]
Melting Point	>300 °C	[3]
Solubility	0.1 M NaOH: 250 mg/mL	[3]
UV Absorbance (0.1M in H ₂ O)	A _{260nm} : ≤0.06, A _{280nm} : ≤0.04	[7]

Molecular Structure Visualization

The following diagram illustrates the chemical structure of **PIPES sodium** salt.

Caption: 2D structure of **PIPES sodium** salt.

Experimental Protocols

Preparation of a 0.1 M PIPES Buffer Solution (pH 7.2)

PIPES free acid has poor solubility in water; therefore, the sodium salt is often used, or the pH is adjusted with a base to facilitate dissolution.^{[1][8][9]}

Materials:

- PIPES free acid (MW: 302.37 g/mol)
- 10 N Sodium Hydroxide (NaOH) or Potassium Hydroxide (KOH) solution^[9]
- Deionized water (dH₂O)
- pH meter
- Magnetic stirrer and stir bar
- Beakers and a 1 L volumetric flask

Protocol:

- Calculate the required mass: For a 1 L solution of 0.1 M PIPES, weigh out 30.24 g of PIPES free acid.^[9]
- Initial Dissolution: Add approximately 800 mL of dH₂O to a beaker with a magnetic stir bar. While stirring, slowly add the weighed PIPES free acid. The powder will not dissolve completely at this stage.^[9]
- pH Adjustment:
 - Calibrate the pH meter at the temperature you will be using the buffer.
 - Immerse the pH electrode in the PIPES suspension.
 - Slowly add the 10 N NaOH solution dropwise. The PIPES powder will begin to dissolve as the pH increases.^[9]
 - Continue to add NaOH while monitoring the pH until all the PIPES has dissolved and the pH is stable at your target of 7.2.

- Final Volume Adjustment:
 - Carefully transfer the buffer solution into a 1 L volumetric flask.
 - Rinse the beaker with a small amount of dH₂O and add it to the flask to ensure a complete transfer.
 - Add dH₂O to bring the final volume to the 1 L mark.[\[9\]](#)
- Final Check and Storage:
 - Invert the flask several times to ensure the solution is homogenous.
 - Re-check the pH of the final solution.
 - Store the buffer in a labeled, sealed container at room temperature or 4°C. For long-term storage, sterile filtration is recommended.[\[9\]](#)

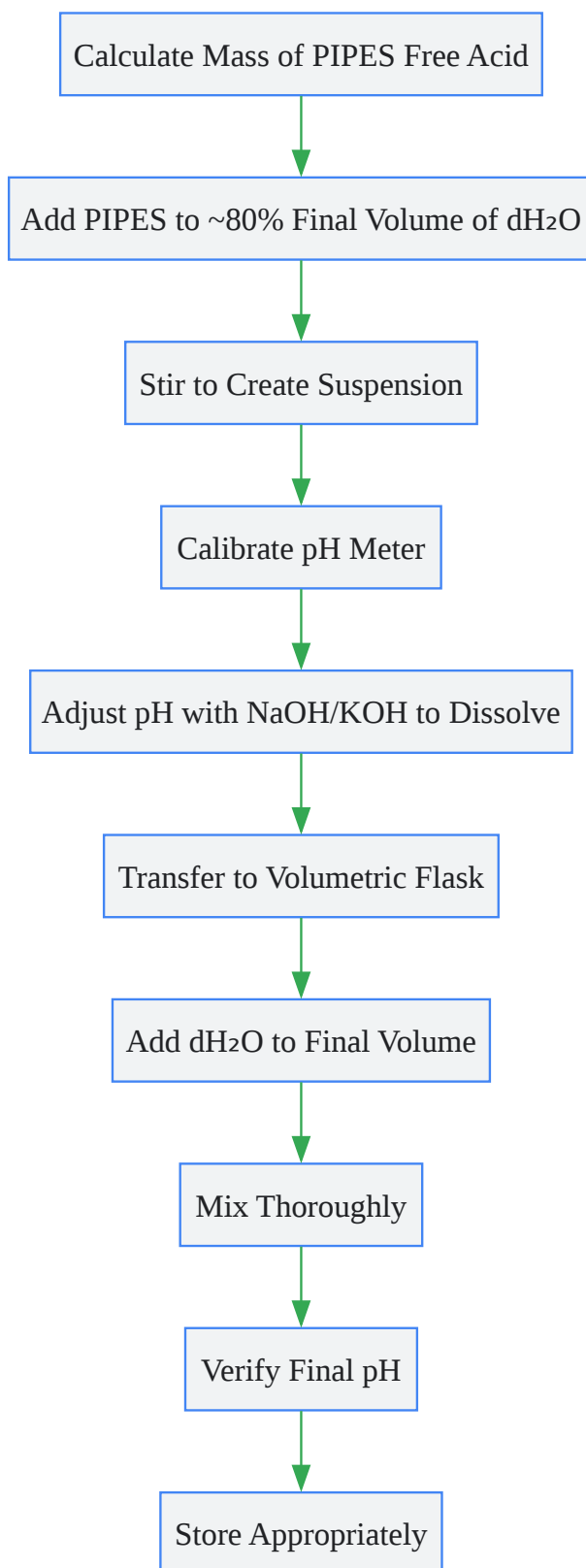
Applications in Research

PIPES sodium salt is a versatile buffer used in a variety of biological and biochemical applications due to its non-toxic nature and stability.[\[2\]](#)

- Cell Culture: It is frequently used in cell culture media because its pKa is close to physiological pH.[\[1\]](#)
- Microscopy: It has been used to prepare BRB80 buffer for imaging microtubules and kinesin molecules via fluorescence microscopy.[\[2\]](#) It is also a component of PEM fixation solutions.[\[2\]](#)
- Biochemical Assays: PIPES is suitable for use in the bicinchoninic acid (BCA) assay.[\[1\]](#) It has also been used in studies on the stability of α -nitrosyl-hemoglobin in red blood cells.[\[2\]](#)
- Chromatography and Electrophoresis: It serves as a running buffer in gel electrophoresis and as an eluent in isoelectric focusing and chromatography.[\[1\]](#)

Logical Workflow for Buffer Preparation

The following diagram outlines the logical steps for preparing a PIPES buffer solution.



[Click to download full resolution via product page](#)

Caption: Workflow for PIPES buffer preparation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. PIPES | 5625-37-6 [chemicalbook.com]
- 2. PIPES sodium salt, 10010-67-0, P2949, Sigma-Aldrich [sigmaaldrich.com]
- 3. You are being redirected... [bio-world.com]
- 4. biocompare.com [biocompare.com]
- 5. Pipes sodium | C₈H₁₇N₂NaO₆S₂ | CID 23670851 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. scbt.com [scbt.com]
- 7. PIPES.Na - Products - Hopax Fine Chemicals [hopaxfc.com]
- 8. How to solve the problem of insoluble PIPES buffer powder? - HUBEI NEW DESHENG MATERIALS TECHNOLOGY CO., LTD. [hbdsbio.com]
- 9. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [molecular structure and formula of PIPES sodium salt]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b157575#molecular-structure-and-formula-of-pipes-sodium-salt]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com